

# Barium Iodide Dihydrate: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: Barium iodide dihydrate

Cat. No.: B1341596

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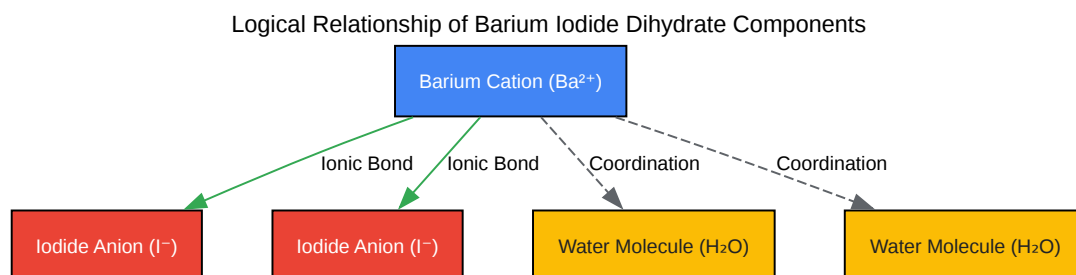
This technical guide provides an in-depth overview of **barium iodide dihydrate** ( $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$ ), a compound of interest in various chemical and pharmaceutical applications. This document outlines its chemical formula, structure, physicochemical properties, and detailed experimental protocols for its synthesis.

## Chemical Formula and Structure

**Barium iodide dihydrate** is an inorganic compound with the chemical formula  $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$ .<sup>[1]</sup> This indicates that each formula unit consists of one barium cation ( $\text{Ba}^{2+}$ ), two iodide anions ( $\text{I}^-$ ), and two molecules of water of crystallization. The bonding between the barium and iodide ions is predominantly ionic, arising from the electrostatic attraction between the positively charged barium ion and the negatively charged iodide ions.<sup>[1]</sup>

While detailed crystallographic data for the dihydrate form is not readily available in the reviewed literature, the structure of the anhydrous form ( $\text{BaI}_2$ ) has been well-characterized. Anhydrous barium iodide crystallizes in an orthorhombic system with the space group  $\text{Pnma}$ .<sup>[2]</sup> It is isostructural with lead(II) chloride ( $\text{PbCl}_2$ ).<sup>[3][4]</sup> In this structure, each barium ion is coordinated to nine iodide ions, with Ba-I bond distances ranging from 3.50 to 4.13 Å.<sup>[2]</sup>

The logical relationship of the components of **barium iodide dihydrate** can be visualized as a central barium ion ionically bonded to two iodide ions, with two water molecules associated with this ionic core.



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Caption: Diagram illustrating the ionic and coordination bonds within **barium iodide dihydrate**.

## Physicochemical Properties

**Barium iodide dihydrate** is a white to off-white crystalline solid at room temperature.[2] It is an odorless compound.[2] A summary of its key quantitative properties is presented in the table below.

Property	Value	Reference
Molecular Formula	BaI <sub>2</sub> ·2H <sub>2</sub> O	[1]
Molecular Weight	427.167 g/mol	[1][5]
Appearance	White to off-white crystalline solid	[2]
Density	4.916 g/cm <sup>3</sup>	[1][5]
Melting Point	Decomposes at 740 °C	[1]
Solubility in Water	166.7 g/100 mL at 0 °C	[1]
Solubility in Other Solvents	Freely soluble in ethanol and acetone	

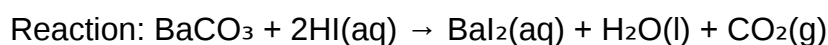
The compound exhibits interesting thermal behavior, undergoing stepwise dehydration upon heating. It loses one water molecule at approximately 98.9°C and the second at around 539°C.  
[1]

## Experimental Protocols

### Synthesis of Barium Iodide Dihydrate

Two common methods for the synthesis of **barium iodide dihydrate** are detailed below.

This method involves the reaction of barium carbonate with hydroiodic acid in an aqueous solution.[6]

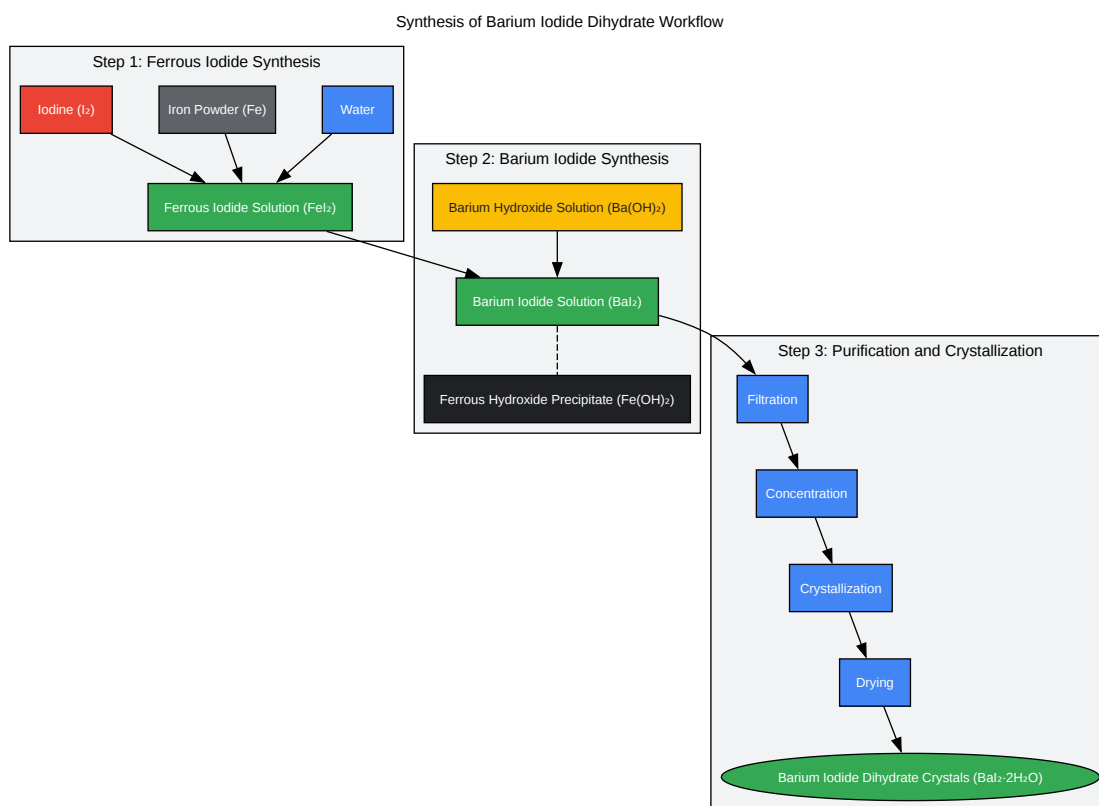


Protocol:

- In a well-ventilated fume hood, slowly add a stoichiometric amount of hydroiodic acid (HI) to a suspension of barium carbonate ( $\text{BaCO}_3$ ) in distilled water with constant stirring.
- Continue stirring until the effervescence of carbon dioxide ceases, indicating the completion of the reaction.
- Filter the resulting solution to remove any unreacted barium carbonate or other insoluble impurities.
- Gently heat the filtrate to concentrate the solution.
- Allow the concentrated solution to cool slowly at room temperature to facilitate the crystallization of **barium iodide dihydrate** ( $\text{BaI}_2 \cdot 2\text{H}_2\text{O}$ ).
- Collect the crystals by filtration and wash them with a small amount of cold distilled water.
- Dry the crystals in a desiccator over a suitable drying agent.

This method involves the initial preparation of ferrous iodide, which then reacts with barium hydroxide.[2]

Workflow Diagram:



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Caption: Workflow for the synthesis of **barium iodide dihydrate** from iodine and iron powder.

Protocol:

#### Part A: Synthesis of Ferrous Iodide

- In a reaction vessel, combine iodine and iron powder in a molar ratio of 1.0:1.2-1.5 with water, where the weight of water is 2-3 times the weight of iodine.
- Heat the mixture to 40-60°C and stir at 60-100 rpm for 30-50 minutes.
- Monitor the reaction until the concentration of free iodine and iodate ( $\text{IO}_3^-$ ) are within acceptable limits to obtain a solution of ferrous iodide.

#### Part B: Synthesis of Barium Iodide

- Add the prepared ferrous iodide solution to a solution of barium hydroxide in a 1:1 molar ratio under constant stirring. This will result in the formation of a ferrous hydroxide precipitate and a barium iodide solution.
- Boil the reaction mixture for 20 minutes.
- Adjust the pH of the solution to 8.5-9 using additional barium hydroxide.

#### Part C: Filtration, Concentration, and Crystallization

- Add activated carbon (2-5% of the initial weight of iodine) to the solution to adsorb and aid in the removal of the ferrous hydroxide precipitate and other impurities.
- Filter the mixture to obtain a clear solution of barium iodide.
- Concentrate the filtrate by evaporation at room temperature and atmospheric pressure until crystals of **barium iodide dihydrate** begin to form.
- Isolate the crystals by centrifugation or filtration.
- Dry the collected crystals at 75-90°C for 60-90 minutes to yield the final product.

## Characterization

Standard analytical techniques can be employed to characterize the synthesized **barium iodide dihydrate**. These include:

- X-ray Diffraction (XRD): To confirm the crystalline phase and determine the crystal structure.
- Thermogravimetric Analysis (TGA): To study the dehydration process and thermal stability.
- Elemental Analysis: To determine the elemental composition and confirm the stoichiometry.
- Infrared (IR) Spectroscopy: To identify the presence of water of crystallization.

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